

Immediate Safety and Logistical Plan

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Compound of Interest

Compound Name: DMP 323

Cat. No.: B1670831

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The disposal of investigational drugs like **DMP 323** is managed as a hazardous chemical waste process. The core steps involve characterization, proper containment, clear labeling, safe storage, and scheduled pickup by trained EHS personnel for final destruction, typically via incineration.^{[3][4]}

Logistical Step	Requirement	Details
Waste Characterization	EHS Consultation	Contact your institution's EHS department to determine if the material is considered hazardous waste under RCRA guidelines. [2]
Container Selection	Compatible Materials	Select a chemically compatible container (e.g., glass, plastic) based on the physical state (solid, liquid) of the DMP 323 waste. [3] Original containers (vials, bottles) can often be disposed of as is, without being emptied. [3] [4]
Labeling	Official Hazardous Waste Label	Only use official "HAZARDOUS WASTE" labels provided by your EHS department. [3] All other labels are unacceptable.
Storage	Satellite Accumulation Area (SAA)	Store the labeled waste container in a designated and registered SAA, which may be a locked cabinet or a secondary containment tub. [3]
Final Disposal	EHS Pickup & Incineration	Submit a chemical waste disposal request to your EHS department. [3] EHS personnel will collect the waste, which is then transported to a permitted hazardous waste incineration facility. [2] [3] [4]

Step-by-Step Disposal Protocol

The following protocol outlines the standard operating procedure for disposing of non-DEA controlled investigational substances like **DMP 323**.

1. Personnel Training:

- Ensure all personnel handling the waste have completed the institution's required chemical waste management training.^[3] This training should be renewed annually.^[3]

2. Waste Assessment and Containerization:

- Consult EHS: Before beginning, contact your facility's EHS office to confirm the specific disposal pathway for **DMP 323**.^[2]
- Select Container: Choose a waste container that is compatible with the chemical properties of **DMP 323**. For vials, ampules, or other original containers, they can be placed directly into the hazardous waste container without emptying.^[3]^[4]

3. Labeling the Waste Container:

- Obtain Official Label: Request a "HAZARDOUS WASTE" label from your EHS department.^[3]
- Complete the Label: Fill out the label completely and legibly with the following information:
 - Principal Investigator (PI) Name
 - Storage Location (Building and Room Number)
 - Contact Phone Number
 - Complete Chemical Name (e.g., "**DMP 323**"). Do not use abbreviations.^[3]
 - Concentrations and percentages of active ingredients.^[3]

4. Storage in a Satellite Accumulation Area (SAA):

- Designated Area: Place the fully labeled container in a registered SAA. The SAA must be located at or near the point of generation.^[3]

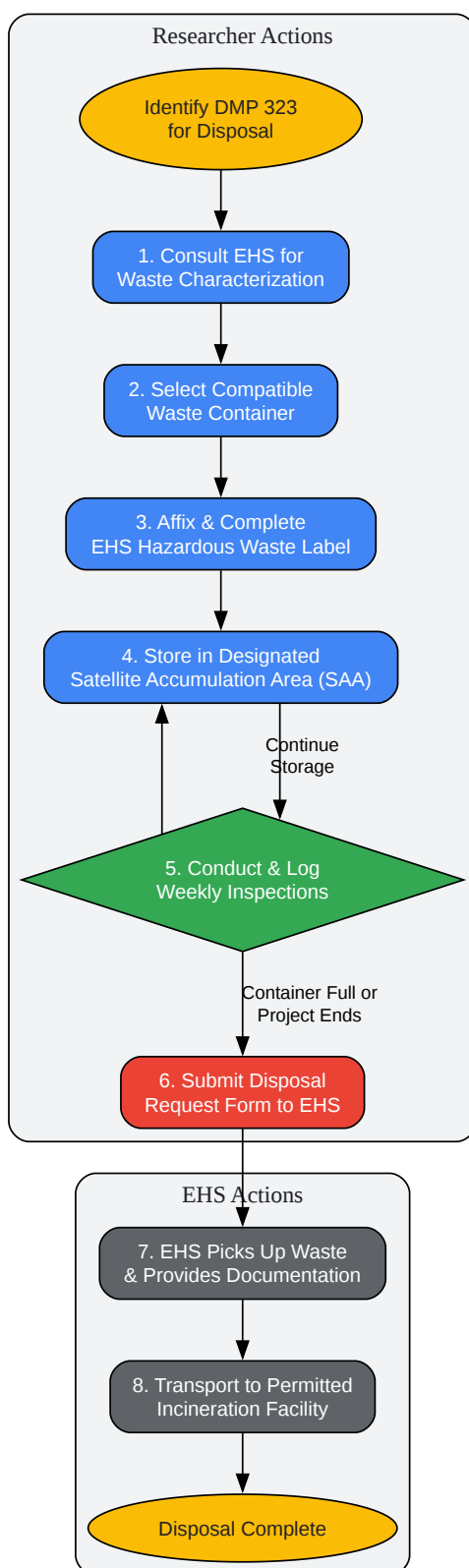
- Secondary Containment: If the primary container is not in a locked cabinet, it should be placed in secondary containment, such as a large, lidded tub.[\[3\]](#)
- Weekly Inspections: The research team must inspect each container in the SAA weekly and document these inspections on an SAA Inspection Log.[\[3\]](#)

5. Arranging for Final Disposal:

- Submit Pickup Request: To initiate disposal, complete and submit a Chemical Waste Disposal Request Form to your EHS department.[\[3\]](#)
- Documentation: Note on the request form that a copy of the completed form should be returned to the research team for their records upon pickup.[\[3\]](#) The date of EHS pickup is considered the official disposal date.[\[3\]](#)
- Destruction: The EHS department will consolidate the waste and transfer it to a licensed vendor for transport to an EPA-permitted incineration facility, ensuring compliance with all identification, manifesting, and recordkeeping requirements.[\[3\]](#)[\[4\]](#)

Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the proper disposal of an investigational drug compound within a research facility.



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